

An In-depth Technical Guide to Magnesium Citrate Nonahydrate (CAS: 153531-96-5)

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Compound of Interest

Compound Name: *Magnesium citrate nonahydrate*

Cat. No.: *B1146017*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **magnesium citrate nonahydrate** (CAS Number: 153531-96-5), a key compound in pharmaceutical and nutraceutical formulations. This document details its physicochemical characteristics, analytical testing protocols, and biological mechanisms of action, presenting data in a clear and accessible format for researchers and drug development professionals.

Physicochemical Properties

Magnesium citrate nonahydrate is a hydrated salt of magnesium with citric acid. Its physical and chemical properties are critical for formulation development, ensuring product stability, and predicting its behavior in biological systems.

General and Physical Properties

Magnesium citrate nonahydrate is a white or almost white, fine crystalline powder.[\[1\]](#)[\[2\]](#) Key physical properties are summarized in the table below.

Property	Value	References
Appearance	White or almost white, fine crystalline powder.	[1] [2]
Melting Point	184 °C	[3] [4]
> 350 °C	[5]	
Solubility	Sparingly soluble in water. Practically insoluble in ethanol (96%). Dissolves in dilute hydrochloric acid.	[1] [6]
pH (50 mg/mL suspension in water)	5.0 - 9.0	[2] [7]

Chemical and Molecular Properties

The chemical identity and structure of **magnesium citrate nonahydrate** are well-defined.

Property	Value	References
Chemical Name	Trimagnesium dicitrate nonahydrate	[5] [8]
CAS Number	153531-96-5	[5] [9]
Molecular Formula	Mg ₃ (C ₆ H ₅ O ₇) ₂ ·9H ₂ O	[2] [5] [10]
Molecular Weight	613.25 g/mol	[5] [8] [10] [9]
Magnesium Content (on dried basis)	14.5% - 16.4%	[11] [12]
Loss on Drying (Water Content)	24.0% - 28.0%	[2] [7]

Analytical Protocols and Specifications

The quality and purity of **magnesium citrate nonahydrate** are ensured through a series of analytical tests, many of which are outlined in pharmacopoeial monographs such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP).

Identification

Positive identification is typically achieved through qualitative tests for magnesium and citrate ions.

Experimental Protocol: Identification of Magnesium and Citrate

- Magnesium: A solution of the substance (e.g., 10 mg/mL) will yield a positive test for magnesium ions, typically through precipitation with a suitable reagent in an alkaline medium.
- Citrate: An aqueous solution of the substance (e.g., 80 mg/mL) will respond to standard tests for citrate, such as the formation of a white precipitate upon the addition of potassium permanganate and mercuric sulfate followed by heating.[\[13\]](#)

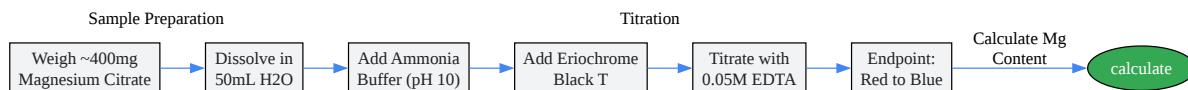
Assay (Magnesium Content)

The magnesium content is a critical quality attribute and is determined by a complexometric titration.

Experimental Protocol: Assay of Magnesium by Complexometric Titration

- Sample Preparation: Accurately weigh approximately 400 mg of **magnesium citrate nonahydrate** and dissolve it in 50 mL of water.
- Buffering: Add 20 mL of an ammonia-ammonium chloride buffer solution to adjust the pH to approximately 10.
- Indication: Add a small amount of a suitable indicator, such as Eriochrome Black T.
- Titration: Titrate the solution with a standardized 0.05 M solution of edetate disodium (EDTA) until the endpoint is reached, indicated by a color change (typically from wine-red to blue).

- Calculation: The magnesium content is calculated from the volume of EDTA solution consumed, after correcting for any interfering ions like calcium.[13]



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Assay Workflow for Magnesium Content

Impurity Profile

Pharmacopoeial standards set limits for various impurities to ensure the safety and quality of the substance.

Impurity	Limit (USP)	Limit (EP)
Chloride (Cl)	≤ 0.05%	-
Sulfate (SO ₄)	≤ 0.2%	≤ 0.2%
Arsenic (As)	≤ 3 µg/g	-
Heavy Metals (as Pb)	≤ 50 µg/g	≤ 10 ppm
Iron (Fe)	≤ 200 µg/g	≤ 100 ppm
Calcium (Ca)	≤ 1.0%	≤ 0.2%

Note: The limits and test methods may vary between different editions of the pharmacopoeias.
[13][14][15]

Experimental Protocol: Limit Test for Heavy Metals (USP Method I)

- Test Preparation: Dissolve 0.4 g of the substance in 25 mL of water. Adjust the pH with glacial acetic acid.

- Procedure: The solution is treated with a thioacetamide-glycerin test solution and compared to a lead standard solution. The intensity of the color produced in the test solution should not exceed that of the standard.[\[13\]](#)

Biological Mechanism of Action

Magnesium citrate nonahydrate is utilized in medicine primarily as a saline laxative and as a source of magnesium supplementation. Its biological effects are a consequence of the properties of both the magnesium and citrate ions upon dissociation in the gastrointestinal tract.

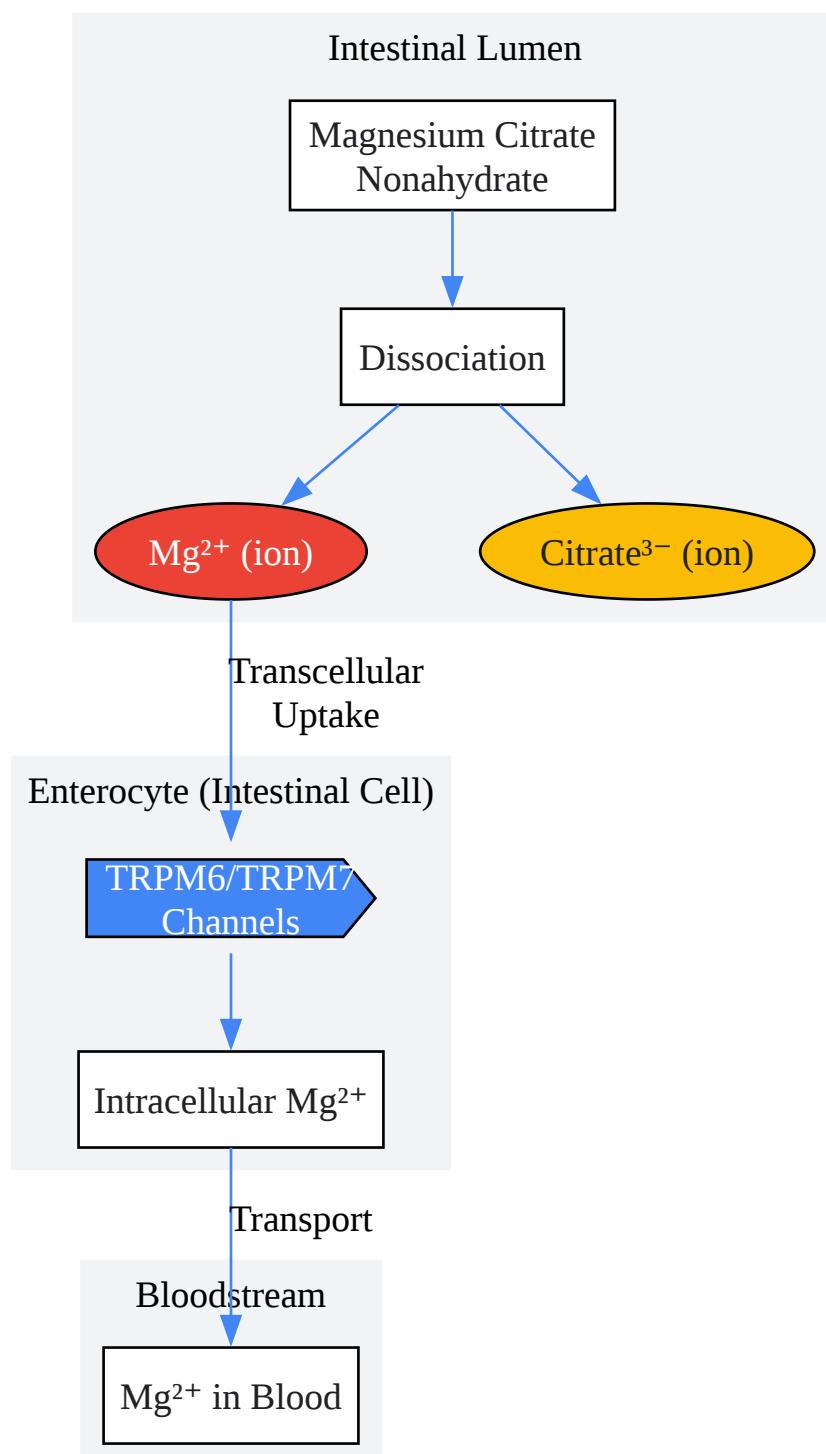
Osmotic Laxative Effect

The primary mechanism of action as a laxative is through osmosis. Once in the intestine, the poorly absorbed magnesium and citrate ions create a hyperosmotic environment. This draws a significant amount of water into the intestinal lumen from the surrounding tissues. The increased water content softens the stool and increases its volume, which in turn stimulates intestinal motility and promotes defecation. This effect is most pronounced when taken on an empty stomach with a full glass of water.

Magnesium Absorption and Bioavailability

Magnesium citrate is considered a bioavailable form of magnesium. The citrate ion plays a crucial role in enhancing the absorption of magnesium.

- Chelation and Solubility: Citrate is an organic acid that can chelate the magnesium ion. This chelation process increases the solubility of magnesium in the intestinal tract, preventing its precipitation and making it more available for absorption.
- Cellular Uptake: The absorption of magnesium in the intestines occurs via both paracellular and transcellular pathways. The transcellular pathway involves specific protein channels, primarily TRPM6 and TRPM7 (Transient Receptor Potential Melastatin). The higher concentration of soluble magnesium ions resulting from the dissociation of magnesium citrate facilitates its transport through these channels into the enterocytes.



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Mechanism of Magnesium Absorption

Conclusion

Magnesium citrate nonahydrate (CAS: 153531-96-5) is a well-characterized compound with established physicochemical properties and analytical methods for quality control. Its high bioavailability, attributed to the role of the citrate ion in enhancing magnesium solubility, makes it a valuable ingredient in pharmaceutical and nutraceutical products. A thorough understanding of its properties and mechanisms of action is essential for the development of safe and effective drug products.

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